

UNC2250 Basic Information & Stock Solution Preparation

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Compound Focus: UNC2250

Cat. No.: S547974

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First, the table below summarizes the key chemical properties of **UNC2250** that are essential for planning your experiments [1] [2] [3].

Property	Specification
CAS Number	1493694-70-4 [1] [3] [4]
Molecular Formula	C ₂₄ H ₃₆ N ₆ O ₂ [1] [2] [3]
Molecular Weight	440.58 g/mol [1] [2] [3]
Recommended Storage	Desiccate at -20°C; store under nitrogen for long-term stability [1] [5]

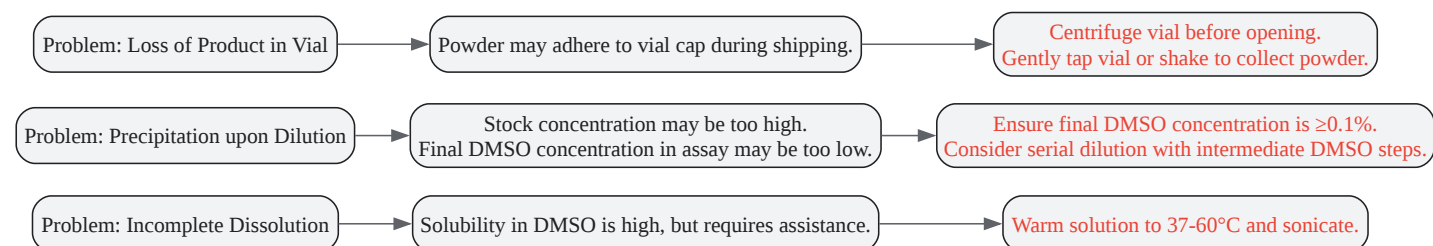
Based on the information from multiple suppliers, here are the standard methods for preparing a stock solution of **UNC2250**.

Parameter	Recommended Protocol
Common Solvent	DMSO [2] [3] [5].
Typical Concentration	10-50 mM. For a 10 mM solution, dissolve 4.4 mg of UNC2250 in 1 mL of DMSO [1].

Parameter	Recommended Protocol
Solubility in DMSO	20-25 mg/mL (approximately 45-57 mM). Warming to 37-60°C and brief sonication are recommended for complete dissolution [1] [5].
Alternative Solvent	0.1 M HCl (pH 3.0) at 12.5 mg/mL (28.37 mM) [5].

Troubleshooting Common Stock Solution Issues

The following workflow outlines common problems encountered when preparing **UNC2250** stock solutions and how to resolve them.



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Example Experimental Protocols

To help with your experimental design, here are two key protocols where **UNC2250** has been used effectively, based on a published study.

1. Inhibition of Mer Phosphorylation in Cells [6]

- **Cell Line:** 697 B-ALL cells.
- **Procedure:** Treat cells with **UNC2250** at the desired concentration (e.g., IC₅₀ of **9.8 nM** was effective) for **1 hour**.

- **Analysis:** Analyze Mer phosphorylation levels using western blot.

2. Cell Proliferation/Viability Assay [6]

- **Cell Lines:** Mantle Cell Lymphoma (MCL) cell lines (e.g., Z-138, Mino, JVM-2).
- **Procedure:**
 - Plate cells in 96-well plates at a density of **2,000 cells per 100 μ L**.
 - Treat cells with a range of **UNC2250** concentrations or a vehicle control (DMSO).
 - Incubate for **72 hours**.
 - Measure viable cells using a luminescent cell viability assay (e.g., Cell Titer-Glo).

Frequently Asked Questions

Q1: What is the selectivity profile of UNC2250? UNC2250 is a highly selective Mer inhibitor with an IC_{50} of **1.7 nM**. It shows about **160-fold** selectivity over Axl (IC_{50} = 270 nM) and **60-fold** selectivity over Tyro3 (IC_{50} = 100 nM). It has also been tested against a panel of 30 other kinases with no significant off-target activity [2] [6] [5].

Q2: Has UNC2250 been tested in animal models? Yes. Pharmacokinetic studies show that **UNC2250** has a moderate half-life, clearance, and volume of distribution, along with reasonable oral bioavailability. It has been shown to delay disease progression in MCL-cell-derived xenograft models [1] [2] [6].

Q3: How should I handle and store UNC2250?

- **Handling:** The compound is for research use only. Avoid inhalation, contact with skin or eyes, and personal contamination [1].
- **Storage:** The powder should be stored in a desiccator at **-20°C to -25°C**. For stock solutions in DMSO, it is best to prepare and use them on the same day. If necessary, aliquots can be stored sealed at **-80°C** for several months [1] [5].

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References

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